

Personal protective equipment for handling CH-66

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Compound of Interest

Compound Name: CH-66

Cat. No.: B1668565

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Essential Safety and Handling Guide for CH-66

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This document provides crucial safety and logistical information for the handling and disposal of **CH-66**, a renin inhibitor, in a laboratory setting. Given that detailed hazard information for **CH-66** is not readily available, it must be treated as a novel compound with unknown potential hazards. This guide is intended for researchers, scientists, and drug development professionals.

Compound Identification and Properties

While a comprehensive Safety Data Sheet (SDS) is not publicly available, the following information has been identified for **CH-66**. All personnel must handle this compound with the assumption that it is hazardous.

Property	Data	Source
CAS Number	139890-66-7	[1]
Synonym	Piv-his-pro-phe-leu(OH)leu-tyr-tyr-ser-NH ₂	[1]
Chemical Formula	C ₅₈ H ₈₁ N ₁₁ O ₁₂	[1]
Molecular Weight	1124.35 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98% (refer to Certificate of Analysis)	[1]
Solubility	May be formulated in DMSO	[1]
Storage	Short term (days to weeks): 0 - 4 °C. Long term (months): -20 °C.	[1]

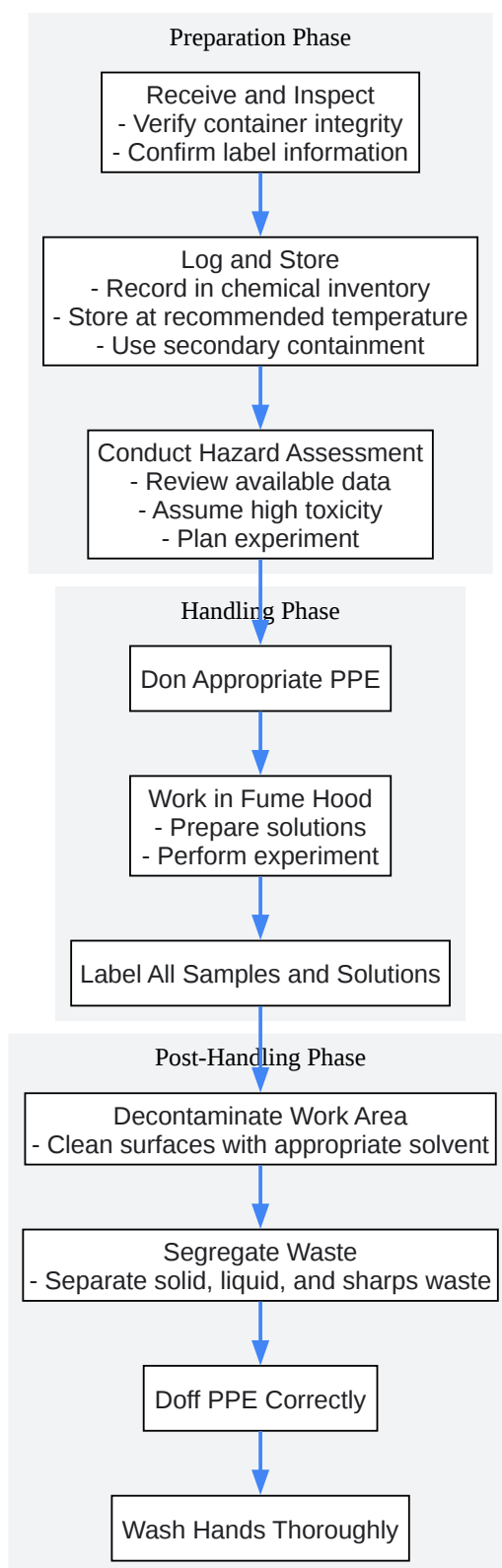
Personal Protective Equipment (PPE)

Due to the unknown nature of **CH-66**'s hazards, a comprehensive PPE protocol is mandatory to prevent skin contact, inhalation, and eye exposure.[\[2\]](#) The following PPE should be worn at all times when handling **CH-66**:

PPE Category	Specific Requirements
Hand Protection	Double-gloving with chemically resistant gloves (e.g., nitrile or neoprene) is recommended. Gloves must be inspected before use and changed immediately upon any sign of contamination.
Eye and Face Protection	ANSI Z87.1-compliant safety glasses with side shields or, preferably, safety goggles should be worn.[2] A face shield is required if there is a risk of splashes or aerosol generation.[2]
Body Protection	A lab coat must be worn. For procedures with a higher risk of contamination, chemical-resistant coveralls or an apron should be used.
Respiratory Protection	All handling of CH-66 powder should be conducted within a certified chemical fume hood to minimize inhalation risk. If work outside of a fume hood is unavoidable, contact your institution's Environmental Health and Safety (EHS) department for a respiratory protection assessment.

Handling and Operational Plan

A clear and concise operational plan is essential for the safe handling of **CH-66**. The following workflow outlines the key steps from receiving to disposal.



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Caption: Workflow for the safe handling of **CH-66**.

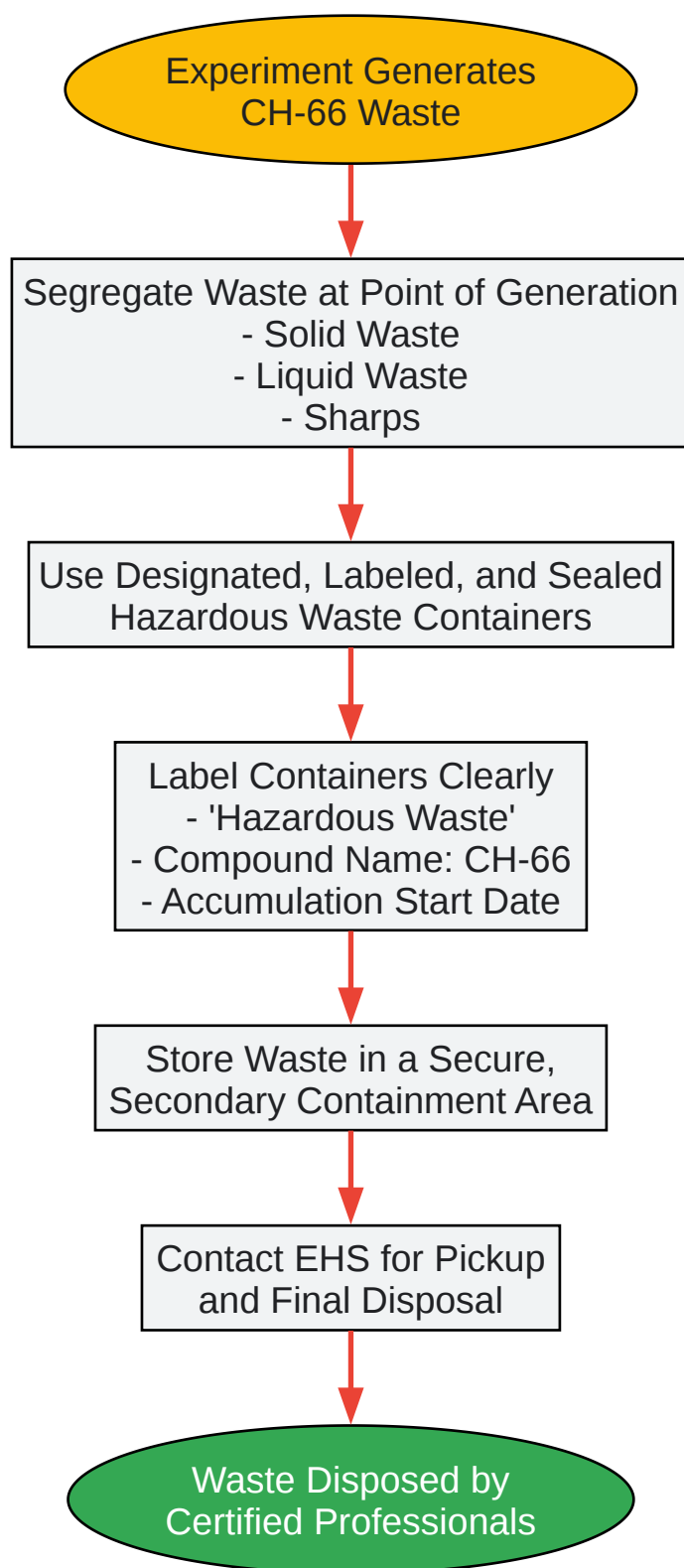
Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

Emergency Scenario	Immediate Actions
Skin Contact	1. Immediately remove all contaminated clothing. 2. Flush the affected skin area with copious amounts of water for at least 15 minutes. 3. Seek immediate medical attention.
Eye Contact	1. Immediately flush eyes with a gentle but steady stream of water for at least 15 minutes, holding the eyelids open. 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention.
Inhalation	1. Move the affected individual to fresh air immediately. 2. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. 3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Seek immediate medical attention.
Spill	1. Alert others in the vicinity and evacuate the immediate area if necessary. 2. If the spill is small and you are trained to handle it, wear appropriate PPE and contain the spill with absorbent materials. 3. For large spills or if you are unsure, contact your institution's EHS department immediately.

Disposal Plan

All waste containing **CH-66** must be treated as hazardous waste. A clear disposal plan should be in place before any work begins.



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Caption: Disposal workflow for **CH-66** hazardous waste.

Key Disposal Principles:

- Segregation: Do not mix **CH-66** waste with other waste streams.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**CH-66**," and the date of accumulation.
- Containment: Use sealed, leak-proof containers for all **CH-66** waste. Store these containers in a designated, secure area with secondary containment.
- Professional Disposal: Contact your institution's EHS department for proper disposal procedures. Do not attempt to dispose of **CH-66** waste via standard trash or sewer systems.

This guide provides a framework for the safe handling of **CH-66**. Always consult with your institution's EHS office and your principal investigator to ensure compliance with all local and federal regulations.

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References

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- 2. twu.edu [twu.edu]
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